

Protocol for isolating Linagliptin impurity S from API mixtures

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Compound of Interest

Compound Name: *Linagliptin impurity S*

CAS No.: 1638744-06-5

Cat. No.: B13397623

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Application Note: Precision Protocol for the Isolation of **Linagliptin Impurity S** from API Mixtures

Executive Summary

In the development of Linagliptin (a DPP-4 inhibitor), the control of process-related impurities is critical for API purity and safety.[1][2] Impurity S (CAS: 1638744-06-5), chemically identified as the (Z)-3-bromobut-2-en-1-yl analog, is a significant process impurity arising from the alkylation step.[1][2] Unlike the desired alkyne side chain in Linagliptin, Impurity S possesses a bromo-alkene moiety, classifying it as a potential alkylating agent with structural alerts for genotoxicity.[2]

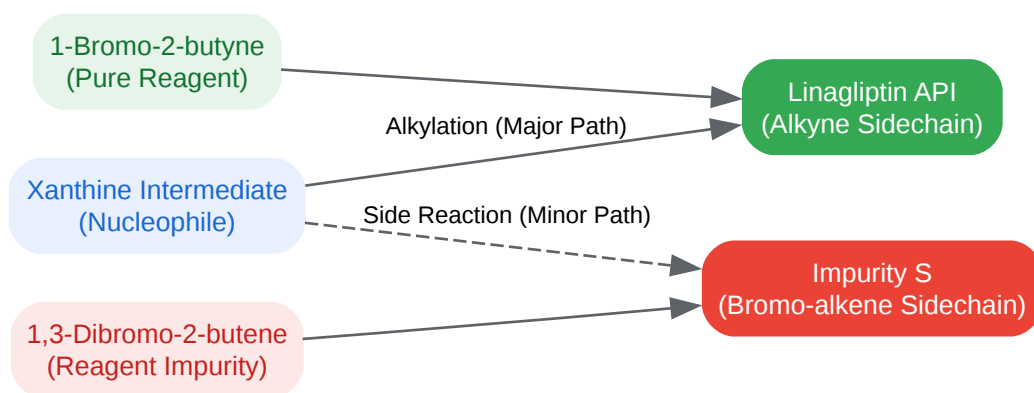
This guide provides a definitive, autonomy-driven protocol for isolating Impurity S from crude API mixtures or enriched mother liquors.[1][2] Moving beyond generic templates, we utilize a "Target-Capture-Confirm" workflow, leveraging the lipophilic shift introduced by the bromine atom to achieve high-purity isolation via Reverse-Phase Preparative HPLC.[1][2]

Impurity Profile & Origin

Understanding the chemistry of the impurity is the prerequisite for isolation.

- Target: **Linagliptin Impurity S**
- Chemical Name: 8-[(3R)-3-aminopiperidin-1-yl]-7-[(2Z)-3-bromobut-2-en-1-yl]-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione.[1][2]
- Molecular Formula: $C_{25}H_{29}BrN_8O_2$ [1][2][3][4]
- Molecular Weight: 553.45 g/mol (vs. Linagliptin: 472.54 g/mol) [1][2]
- Origin: This impurity originates during the alkylation of the xanthine intermediate. The reagent 1-bromo-2-butyne (used to install the butynyl group) often contains 1,3-dibromo-2-butene as a contaminant.[1][2] Reaction with this contaminant yields Impurity S.[2]

Mechanistic Pathway: The following diagram illustrates the divergent synthesis pathways leading to the API and Impurity S.



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Figure 1: Divergent synthetic pathways.[1][2] Impurity S arises from the reaction of the xanthine core with the halo-alkene contaminant in the starting material.

Strategic Separation Logic

To isolate Impurity S, we exploit the physicochemical differences between the Alkyne (API) and the Bromo-alkene (Impurity).

- Hydrophobicity (LogP): The presence of the Bromine atom makes Impurity S significantly more lipophilic than Linagliptin.
 - Prediction: Impurity S will elute after Linagliptin on a C18 column.[\[2\]](#)
- Basic Character: Both compounds contain the aminopiperidine and quinazoline moieties, making them basic.
 - Implication: High pH (ammonium bicarbonate, pH 9-10) or low pH (TFA/Formic Acid) buffers are necessary to suppress silanol interactions.[\[1\]](#)[\[2\]](#) Low pH is preferred for MS compatibility and sharper peaks.[\[2\]](#)
- UV Absorption: The xanthine/quinazoline core remains intact.[\[2\]](#)
 - Detection: 225 nm (max) or 254 nm.[\[2\]](#)

Protocol 1: Analytical Scouting (The "Target")

Before scale-up, we must establish the Relative Retention Time (RRT) and resolution.[\[1\]](#)[\[2\]](#)

Objective: Secure a resolution (R_s) > 2.0 between Linagliptin and Impurity S.

Parameter	Condition	Rationale
Column	Agilent Zorbax Eclipse Plus C18 (150 x 4.6 mm, 3.5 µm)	High surface area C18 provides excellent resolution for structural analogs.[1][2]
Mobile Phase A	0.1% Formic Acid in Water	Acidic pH ensures protonation of basic nitrogens, improving peak shape.
Mobile Phase B	Acetonitrile (ACN)	ACN provides sharper peaks than MeOH for peptide-like mimetics.[1][2]
Flow Rate	1.0 mL/min	Standard analytical flow.[2][5]
Gradient	T=0: 10% B; T=20: 60% B; T=25: 90% B	A shallow gradient slope (approx 2.5% B/min) is critical to separate the closely eluting lipophilic impurities.
Detection	UV @ 225 nm	Maximum sensitivity for the xanthine core.[2]
Temperature	40°C	Elevated temperature reduces viscosity and improves mass transfer.[2]

Expected Result:

- Linagliptin: Elutes approx. 12-14 min.[1][2]
- Impurity S: Elutes approx. 16-19 min (RRT ~1.3).[1][2] Note: The bromine atom increases retention significantly in RP-HPLC.[1][2]

Protocol 2: Preparative Isolation (The "Capture") [1]

This protocol is designed for a Prep-HPLC system (e.g., Waters AutoPurification or Agilent 1260 Prep).[1][2]

Input Material: Enriched Mother Liquor (ML) or crude reaction mixture (approx. 5-10% Impurity S content).

Step-by-Step Methodology:

- Sample Preparation:
 - Dissolve 500 mg of Crude/ML in 5 mL of DMSO:Methanol (1:1).
 - Crucial Step: Filter through a 0.45 µm PTFE syringe filter.[\[2\]](#) Particulates will destroy the prep column.[\[2\]](#)
 - Concentration: ~100 mg/mL.[\[2\]](#)
- System Setup:
 - Column: XBridge Prep C18 OBD, 19 x 150 mm, 5 µm. (Hybrid particle technology withstands high pH if needed and offers high loading capacity).[\[2\]](#)
 - Flow Rate: 18-20 mL/min.[\[1\]](#)[\[2\]](#)
 - Wavelength: 254 nm (Use a less sensitive wavelength for prep to avoid detector saturation).
- Gradient Strategy (Linear Scale-up):
 - Based on the analytical scout, focus the gradient.
 - Isocratic Hold: Start with 2 minutes at 5% B to flush salts.
 - Focused Gradient: Ramp from 20% B to 50% B over 15 minutes.
 - Why? Impurity S is expected to elute in the 35-45% B range.[\[1\]](#)[\[2\]](#) A shallow focused gradient maximizes the distance between the main API peak and the impurity.
- Fraction Collection Logic:
 - Trigger: Slope + Threshold.

- Logic: Collect the minor peak eluting after the major API peak.
- Self-Validation: Inject a single fraction back onto the analytical column immediately to confirm purity >95% before pooling.
- Post-Processing:
 - Pool fractions containing Impurity S.[2]
 - Evaporation: Rotovap at 40°C to remove Acetonitrile.
 - Lyophilization: Freeze-dry the remaining aqueous phase.[1][2] Do not use high heat as the bromo-alkene moiety may be thermally unstable.[1][2]

Protocol 3: Structural Confirmation (The "Confirm")

You must validate that the isolated solid is indeed Impurity S and not a different regioisomer.

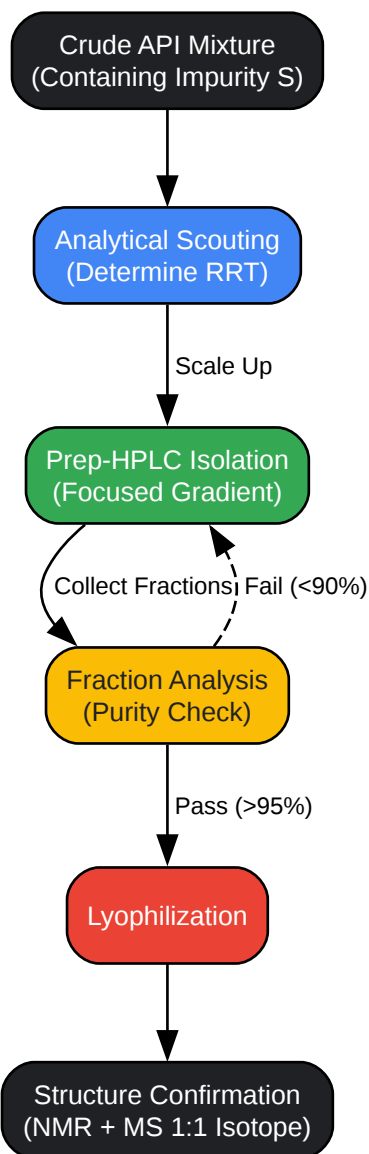
A. Mass Spectrometry (HRMS)

- Method: ESI+ (Electrospray Ionization).[2]
- Diagnostic Criteria:
 - Mass: $[M+H]^+ = 553.15$ and 555.15 . [2]
 - Isotope Pattern: The presence of Bromine (^{79}Br and ^{81}Br) creates a distinct 1:1 doublet signal separated by 2 Da. This is the definitive signature distinguishing it from non-halogenated impurities.[2]

B. NMR Spectroscopy (^1H NMR, 400 MHz, DMSO- d_6)

- Key Signals:
 - Absence of Alkyne: No signal at ~1.8 ppm (methyl of butyne).[2]
 - Presence of Alkene: New olefinic proton signal at ~5.8 - 6.0 ppm (triplet/multiplet).[1][2]
 - Allylic Protons: Shift in the CH_2 protons attached to the xanthine N7 position.

C. Workflow Diagram:



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Figure 2: The "Target-Capture-Confirm" isolation workflow.

Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
Co-elution with API	Gradient too steep.	Use a "shallow gradient" (e.g., 0.5% B increase per minute) around the elution zone.
Broad Peaks	Basic nitrogen interaction with silanols.[2]	Add 0.1% Triethylamine (TEA) to the mobile phase or switch to a high-pH stable column (XBridge) with Ammonium Bicarbonate (pH 10).[1][2]
Degradation during workup	Thermal instability of allyl bromide.[2]	Keep rotovap bath < 35°C. Avoid prolonged exposure to light.[2]

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